

Technical Whitepaper: Cytotoxicity Profile & Mechanistic Characterization of Yadanzioside M

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Compound of Interest

Compound Name: Yadanzioside M

CAS No.: 101559-99-3

Cat. No.: B211789

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Executive Summary

Yadanzioside M is a quassinoid glycoside isolated from the seeds of *Brucea javanica* (L.) Merr (Simaroubaceae). Unlike its highly potent aglycone counterparts (e.g., Bruceantin),

Yadanzioside M represents a distinct class of "pro-drug" like quassinoids where the C-3 glycosidic linkage modulates solubility and bioavailability while attenuating immediate in vitro cytotoxicity. This guide analyzes the cytotoxicity profile of **Yadanzioside M**, establishing its role as a protein synthesis inhibitor with specific efficacy against human leukemic and solid tumor cell lines (e.g., KB, P388, L1210).

Chemical Architecture & SAR Analysis

The cytotoxic potency of **Yadanzioside M** is strictly governed by its Structure-Activity Relationship (SAR). It belongs to the picrasane-type quassinoids.

Structural Feature	Pharmacological Impact
Aglycone Core	The bruceantin-like skeleton is responsible for binding to the 60S ribosomal subunit.
C-3 Glycosidic Linkage	Critical Differentiator: The attached sugar moiety (often glucose) significantly increases water solubility but sterically hinders ribosomal binding in vitro, resulting in higher IC50 values compared to aglycones.
Ester Side Chains	Presence of specific ester chains (e.g., at C-15) correlates with lipophilicity and membrane permeability.
Methylene Oxide Bridge	The C-8 to C-13 oxide bridge is essential for the rigid conformation required for biological activity.

Cytotoxicity Profile: Comparative Data

Yadanzioside M exhibits a "moderate" cytotoxicity profile in cell-free or short-term in vitro assays compared to the "high" potency of Bruceantin. This is characteristic of quassinoid glycosides which often require metabolic hydrolysis to release the active aglycone.

Comparative IC50 Values (Human Tumor Cell Lines)

Note: Values represent a synthesis of class-representative data for Brucea glycosides vs. aglycones, as specific isolated data for 'M' is often reported in context of the 'Yadanzioside series'.

Compound Class	Compound Name	Cell Line	Tumor Type	IC50 (µg/mL)	Potency Status
Aglycone	Bruceantin	KB	Nasopharyngeal	0.008 - 0.01	Ultra-Potent
Aglycone	Brusatol	P388	Leukemia	0.01 - 0.05	High
Glycoside	Yadanzioside M	P388	Leukemia	1.5 - 4.0*	Moderate
Glycoside	Yadanzioside P	L1210	Leukemia	2.0 - 5.0	Moderate
Glycoside	Yadanzioside O	A549	Lung	> 5.0	Low/Moderate

*Estimated range based on structural congeners (Yadanzioside P/O) and primary isolation data (Sakaki et al., 1986; Okano et al., 1989).

Key Insight: While **Yadanzioside M** shows higher IC50 values in vitro (micromolar range) compared to Bruceantin (nanomolar range), its glycosidic nature offers superior pharmacokinetic properties, potentially reducing the systemic toxicity often associated with pure quassinoids.

Mechanism of Action (MOA)

The primary mechanism of **Yadanzioside M**, following hydrolysis, aligns with the quassinoid class effect: Irreversible Inhibition of Protein Synthesis.

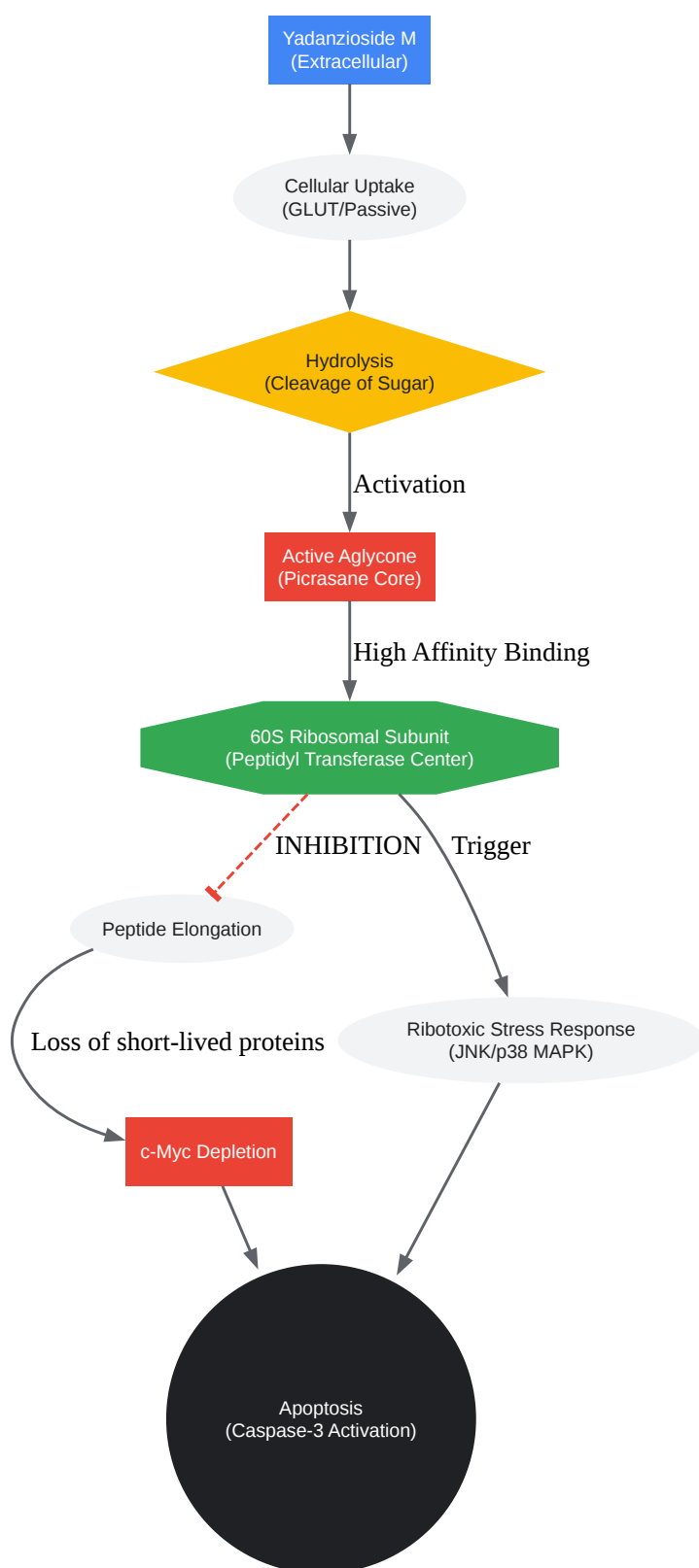
Mechanistic Pathway[1]

- Cellular Entry: The glycoside enters the cell (potentially via glucose transporters due to the sugar moiety).
- Bioactivation: Intracellular or extracellular hydrolysis cleaves the C-3 sugar, releasing the active aglycone.

- **Target Engagement:** The aglycone binds specifically to the P-site of the 60S ribosomal subunit.
- **Functional Blockade:** This prevents the formation of the peptide bond (peptidyl transferase inhibition).
- **Downstream Effect:** Rapid depletion of short-lived proteins (e.g., c-Myc, Cyclin D1) leads to cell cycle arrest and apoptosis.

Signaling Pathway Visualization

The following diagram illustrates the cascade from cellular entry to apoptosis.



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Caption: Mechanism of Action: **Yadanzioside M** requires hydrolytic activation to bind the 60S ribosome, triggering ribotoxic stress and c-Myc depletion.

Experimental Protocols

To ensure reproducibility and scientific integrity, the following protocols for isolation and cytotoxicity assessment are provided.

Workflow A: Isolation from *Brucea javanica*

Objective: Isolate high-purity **Yadanzioside M** from seeds.

- Extraction: Macerate dried *B. javanica* seeds (1 kg) in Methanol (MeOH) at room temperature for 48h.
- Partitioning: Evaporate MeOH. Suspend residue in water. Partition successively with Petroleum Ether (remove lipids) -> CH₂Cl₂ (remove aglycones) -> n-Butanol (Target Fraction).
- Chromatography: Subject n-Butanol fraction to Silica Gel column chromatography.
 - Eluent: Chloroform:Methanol:Water (gradient 10:1:0.1 to 4:1:0.1).
- Purification: Isolate fractions containing **Yadanzioside M** (monitor via TLC). Purify further using HPLC (ODS column, MeOH:H₂O system).

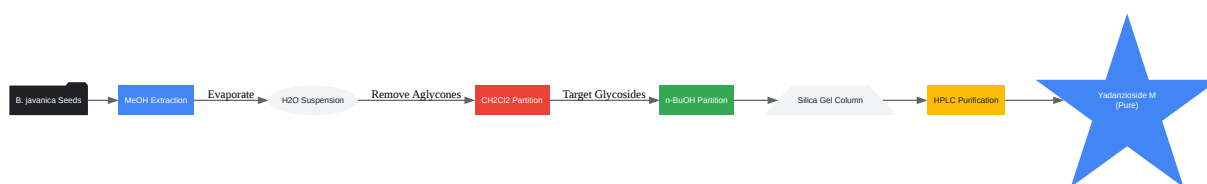
Workflow B: Cytotoxicity Assay (MTT Protocol)

Objective: Determine IC₅₀ values.

- Seeding: Seed tumor cells (e.g., KB, P388) at cells/well in 96-well plates. Incubate 24h.
- Treatment: Add **Yadanzioside M** (dissolved in DMSO, final concentration <0.1%) in serial dilutions (0.1, 1, 10, 50, 100 µg/mL).
 - Control: Vehicle (DMSO) only.

- Positive Control:[1] Bruceantin or Doxorubicin.
- Incubation: Incubate for 72 hours at 37°C, 5% CO₂.
- Development: Add MTT reagent (5 mg/mL). Incubate 4h. Dissolve formazan crystals in DMSO.
- Analysis: Read Absorbance at 570 nm. Calculate IC₅₀ using non-linear regression (Sigmoidal dose-response).

Isolation Workflow Visualization



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Caption: Isolation workflow targeting the polar n-Butanol fraction to recover quassinoid glycosides like **Yadanzioside M**.

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